Application Notes and Protocols: Investigating Aspon (ASPN) Gene Function Using CRISPR-Cas9

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Compound of Interest

Compound Name:	*Aspon*
CAS No.:	*3244-90-4*
Cat. No.:	*B1665794*

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Introduction

Asporin, encoded by the ASPN gene, is a small leucine-rich proteoglycan (SLRP) that functions as an extracellular matrix protein. It plays a significant role in regulating chondrogenesis by inhibiting transforming growth factor-beta (TGF-β) signaling.[1] Polymorphisms within the ASPN gene, particularly in the aspartic acid (D) repeat region, have been associated with susceptibility to osteoarthritis. Furthermore, emerging evidence indicates that asporin is dysregulated in various cancers, where it can function as either an oncogene or a tumor suppressor, influencing tumor progression and metastasis through pathways such as TGF-β, epidermal growth factor receptor (EGFR), and CD44-Rac1 signaling.

The CRISPR-Cas9 system offers a powerful tool for precisely editing the genome to study the functional roles of genes like ASPN. By creating targeted knockouts or modifications, researchers can elucidate the specific contributions of asporin to both physiological and pathological processes, paving the way for novel therapeutic strategies. These application

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notes provide detailed protocols for utilizing CRISPR-Cas9 to investigate the function of the ASPN gene in mammalian cell lines.

Quantitative Data Summary

The following tables summarize quantitative data on ASPN gene expression in disease states. While these data are not derived from CRISPR-Cas9-mediated knockout studies, they provide a valuable baseline for understanding the gene's regulation and potential phenotypic consequences of its altered expression.

Table 1: Relative Expression of ASPN mRNA in Human Intervertebral Discs

Thompson Grade	Mean Relative Expression	Standard Deviation	P-value (Grade 4 vs. Grades 1, 2, 3)
Grades 1, 2, 3	4,500	2,500	0.004
Grade 4	15,000	8,000	0.004

Data adapted from studies on human intervertebral disc degeneration, where higher Thompson grades indicate more severe degeneration.[2] Expression levels were determined by microarray analysis.

Table 2: ASPN Expression and Prognosis in Gastric Cancer

ASPN Expression Level	5-Year Survival Rate	Hazard Ratio (HR) for Overall Survival	p-value
Low	53.8%	1.004	0.036
High	28.8%	1.010 (Multivariate)	0.000

Data from studies analyzing The Cancer Genome Atlas (TCGA) and other clinical cohorts, indicating that high ASPN expression is associated with a poorer prognosis in gastric cancer patients.[3][4][5][6][7]

Experimental Protocols

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Protocol 1: CRISPR-Cas9 Mediated Knockout of ASPN in Mammalian Cells

This protocol provides a general framework for generating ASPN knockout cell lines using CRISPR-Cas9. Specific parameters may need to be optimized for different cell types.

1. sgRNA Design and Synthesis

- Objective: To design and synthesize single guide RNAs (sgRNAs) that specifically target a critical exon of the ASPN gene. Targeting an early exon is recommended to increase the likelihood of generating a loss-of-function mutation.
- Procedure:
  - Obtain the genomic sequence of the human ASPN gene from a database such as NCBI Gene (Gene ID: 54829).[8]
  - Use online sgRNA design tools (e.g., CHOPCHOP, Synthego Design Tool) to identify potential sgRNA sequences targeting an early exon. These tools will also help in minimizing off-target effects.
  - Select at least two sgRNAs targeting different sites within the chosen exon to increase the probability of successful knockout.
  - Synthesize the selected sgRNAs using a commercial service or an in vitro transcription kit.

2. Delivery of CRISPR-Cas9 Components

- Objective: To deliver the Cas9 nuclease and the designed sgRNAs into the target mammalian cells. Two common methods are lentiviral transduction and electroporation.
  - Method A: Lentiviral Transduction[9][10][11][12][13]
    - Clone the selected sgRNA sequences into a lentiviral vector that also expresses Cas9 nuclease (e.g., lentiCRISPRv2).

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- Produce lentiviral particles by co-transfecting the lentiviral vector along with packaging plasmids (e.g., psPAX2 and pMD2.G) into a packaging cell line like HEK293T.
- Harvest the lentiviral supernatant and determine the viral titer.
- Transduce the target cells with the lentiviral particles at an optimized multiplicity of infection (MOI).
- Select for successfully transduced cells using an appropriate selection marker present on the lentiviral vector (e.g., puromycin).

- Method B: Electroporation of Ribonucleoprotein (RNP) Complexes[14][15][16][17][18]
  - Commercially obtain purified, recombinant Cas9 protein.
  - Form RNP complexes by incubating the Cas9 protein with the synthetic sgRNAs.
  - Resuspend the target cells in a suitable electroporation buffer.
  - Mix the cells with the pre-formed RNP complexes.
  - Deliver the mixture into the cells using an electroporation system (e.g., Lonza 4D-Nucleofector).
  - Plate the electroporated cells in fresh culture medium.

3. Isolation of Clonal Cell Lines

- Objective: To isolate single cells to establish clonal populations, each derived from a single gene editing event.
- Procedure:
  - After selection (for lentiviral transduction) or a few days post-electroporation, dilute the cell suspension to a concentration that allows for the seeding of single cells into individual wells of a 96-well plate.

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- Alternatively, use fluorescence-activated cell sorting (FACS) to deposit single cells into each well.
- Allow the single cells to proliferate and form colonies.

4. Validation of ASPN Knockout

- Objective: To confirm the successful knockout of the ASPN gene at both the genomic and protein levels.
- Procedure:
  - Genomic DNA Analysis:
    - Extract genomic DNA from the expanded clonal cell lines.
    - Amplify the targeted region of the ASPN gene using PCR.
    - Sequence the PCR products using Sanger sequencing to identify the presence of insertions or deletions (indels) that result in a frameshift mutation.
  - mRNA Expression Analysis (qPCR):
    - Extract total RNA from the clonal cell lines.
    - Synthesize cDNA using reverse transcriptase.
    - Perform quantitative PCR (qPCR) using primers specific for ASPN to quantify its mRNA expression levels. A significant reduction in ASPN mRNA levels is indicative of a successful knockout.
  - Protein Expression Analysis (Western Blot):[19][20]
    - Prepare protein lysates from the clonal cell lines.
    - Separate the proteins by SDS-PAGE and transfer them to a membrane.
    - Probe the membrane with a validated primary antibody specific for asporin.

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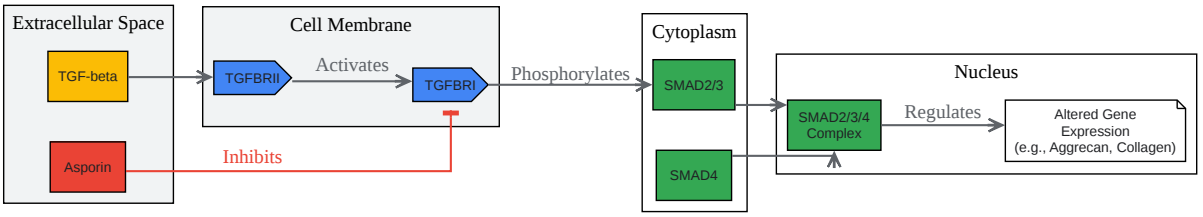
- The absence of a band corresponding to the asporin protein in the knockout clones, compared to a wild-type control, confirms the successful knockout at the protein level.

Visualizations

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways involving asporin and the experimental workflow for CRISPR-Cas9 mediated gene knockout.



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Caption: Asporin inhibits the TGF-β signaling pathway.

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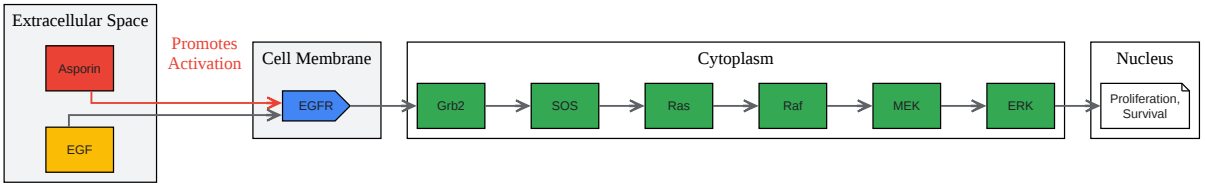

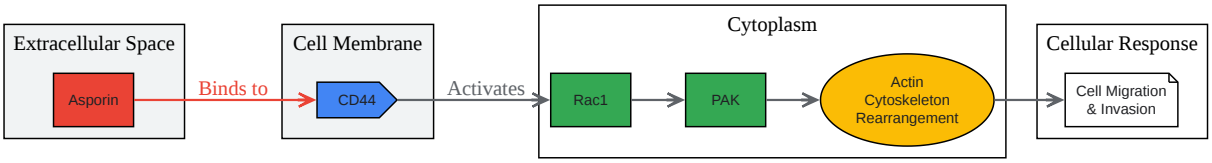

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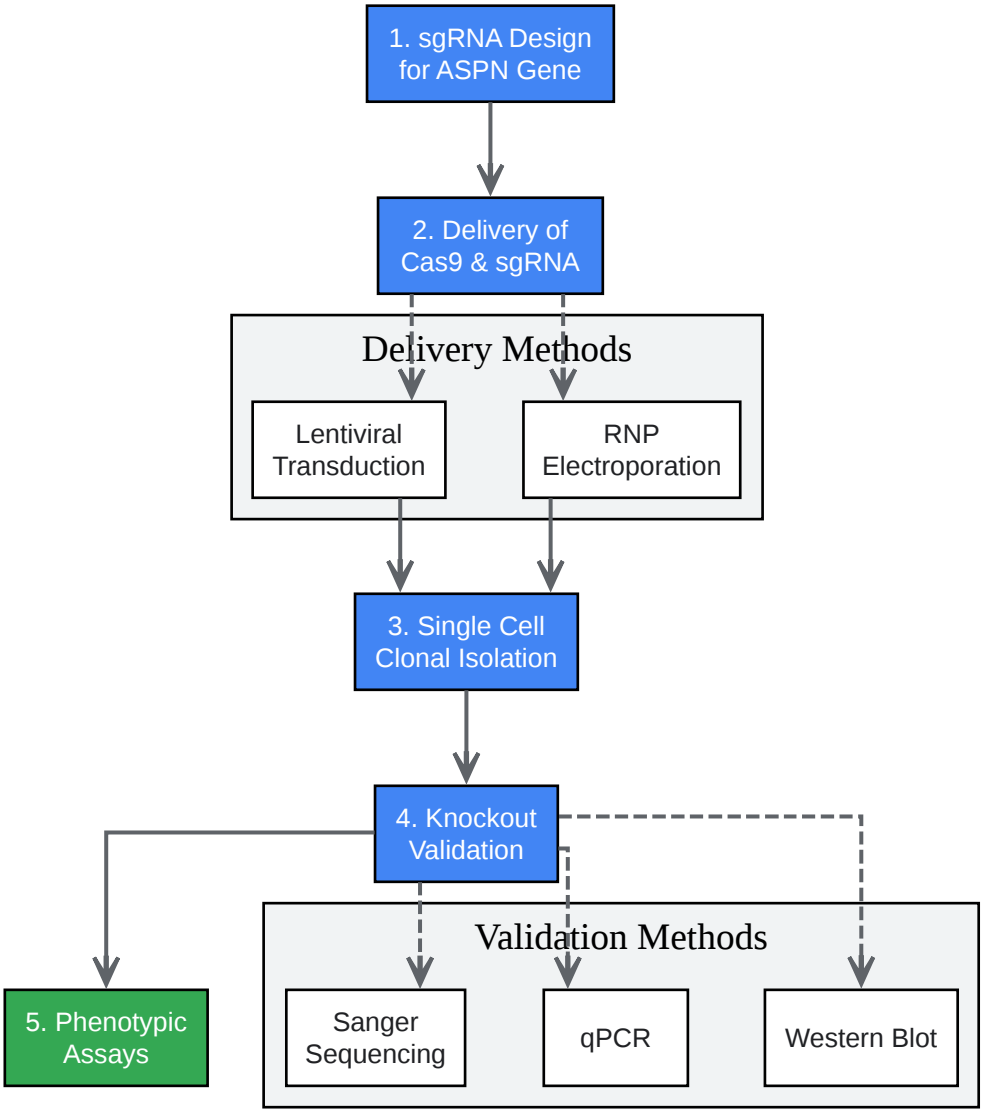

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